

Key Anti-Biofilm Combinations and Quantitative Data

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Compound Focus: Domiphen Bromide

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The table below summarizes the most promising **domiphen bromide** combinations identified in recent research:

Combination Partner	Pathogens Tested	Key Synergistic Metrics (FIC/FBC)	Proposed Primary Mechanism of Action
Allicin (Natural plant extract)	<i>S. aureus</i> , <i>E. coli</i> , <i>C. albicans</i> [1]	FBC < 0.38 [1]	Disperses biofilm matrix; disrupts cell membrane integrity and protein homeostasis [1] [2].
Miconazole (Imidazole antifungal)	<i>C. albicans</i> , <i>C. glabrata</i> , <i>C. auris</i> [3]	N/A	Increases plasma & vacuolar membrane permeability; elevates intracellular ROS and drug availability [3].
Itraconazole (Triazole antifungal)	<i>Aspergillus fumigatus</i> (azole-resistant strains) [4]	N/A	Inhibits drug efflux pumps; disrupts cell membrane/wall; enhances intracellular azole concentration [4].

Detailed Experimental Protocols

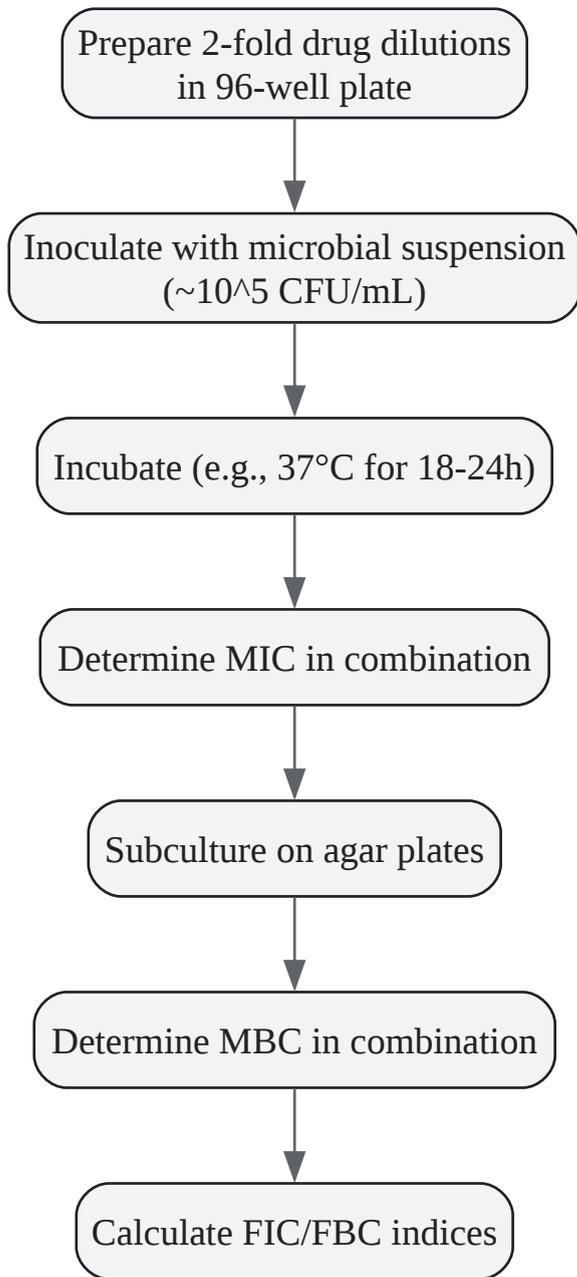
Here are the methodologies used in the cited research to evaluate **domiphen bromide**'s synergistic effects.

Checkerboard Assay for Synergy Determination

This assay is fundamental for quantifying the interaction between **domiphen bromide** and its partner drug.

- **Objective:** To determine the **Fractional Inhibitory Concentration (FIC)** and **Fractional Bactericidal/Fungicidal Concentration (FBC)** indices [1] [4].
- **Procedure:**
 - Prepare a 96-well microtiter plate with a 2-fold dilution series of one drug along the x-axis and the other along the y-axis [1].
 - Inoculate each well with a standardized microbial suspension (e.g., $\sim 10^5$ CFU/mL) [1].
 - Incubate the plates under appropriate conditions (e.g., 37°C for 18-24 hours) [1].
 - Determine the **Minimum Inhibitory Concentration (MIC)** of each drug alone and in combination. The MIC in combination is the lowest concentration showing no visible growth [1].
 - To determine the **Minimum Bactericidal Concentration (MBC)**, subculture from wells showing no growth onto fresh agar plates. The MBC is the lowest concentration resulting in ≤ 10 colonies [1].
 - Calculate the FIC and FBC indices using the formulas:
 - **FIC index** = (MIC of drug A in combo / MIC of drug A alone) + (MIC of drug B in combo / MIC of drug B alone) [1].
 - **FBC index** = (MBC of drug A in combo / MBC of drug A alone) + (MBC of drug B in combo / MBC of drug B alone) [1]. An index ≤ 0.5 is typically considered synergistic [1].

The following diagram illustrates the workflow for this protocol:



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Workflow for the checkerboard assay to determine FIC and FBC.

Biofilm Inhibition and Dispersal Assay

This protocol assesses the effect of drug combinations on pre-formed biofilms.

- **Objective:** To quantify the inhibition of biofilm formation and dispersal of existing biofilms [1].

- **Procedure - Crystal Violet Staining:**

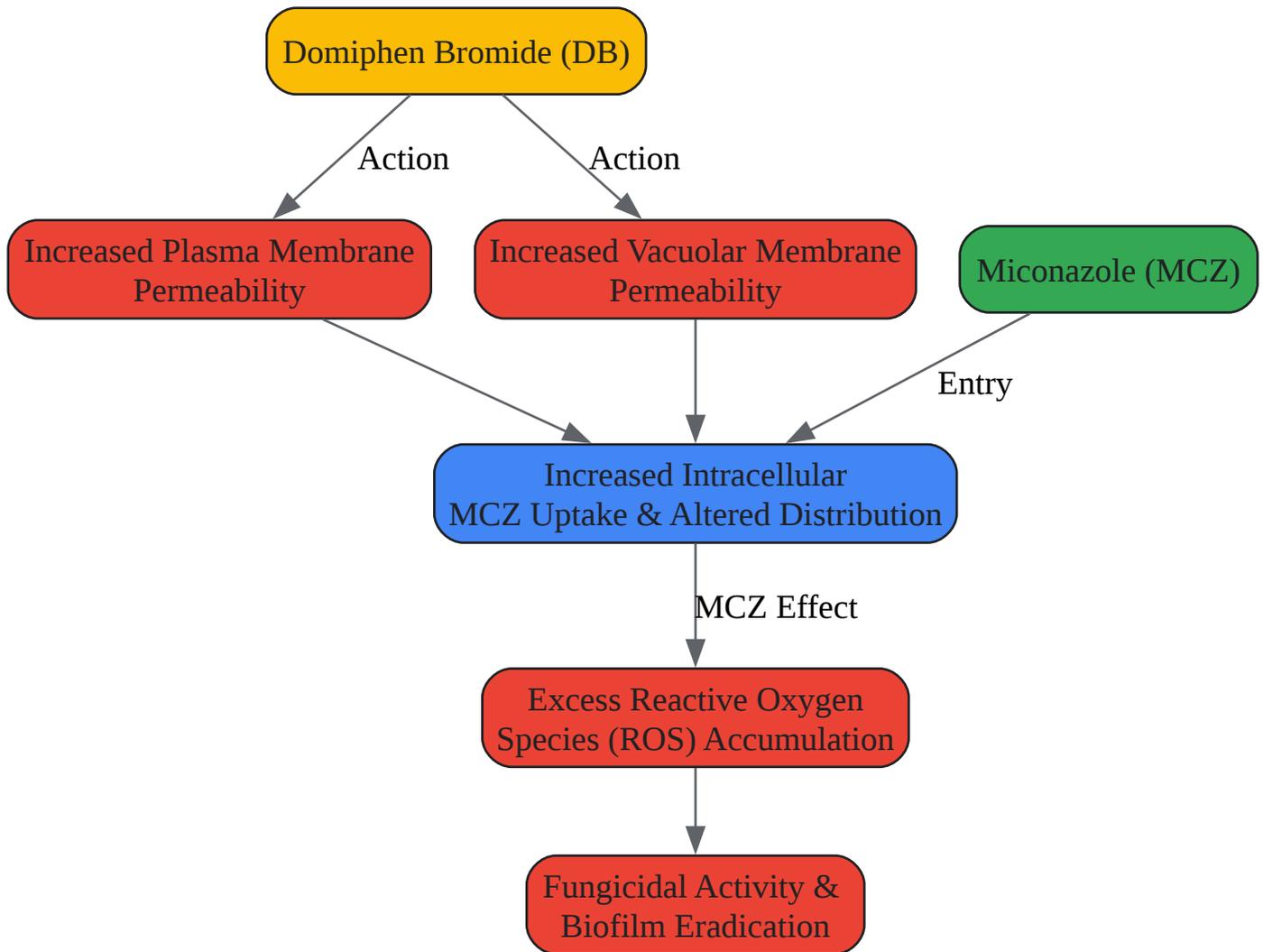
- Grow biofilms in 96-well plates (e.g., for 24-48 hours at 37°C) [1].
- Treat the pre-formed biofilms with the drug combination for a set period.
- Carefully remove the planktonic cells and media, and wash the biofilm with phosphate-buffered saline (PBS) [1].
- Fix the biofilm with methanol or ethanol, then stain with a crystal violet solution (e.g., 0.1% for 15-20 minutes) [1].
- Wash off excess stain, solubilize the bound dye with acetic acid or ethanol, and measure the absorbance at 570-595 nm to quantify the remaining biofilm biomass [1].

- **Procedure - Viable Cell Count (for dispersal):**

- Grow biofilms on relevant material surfaces (e.g., stainless steel, polyethylene) [1].
- Treat the biofilms with the antimicrobial combination.
- Scrape or sonicate the biofilm cells off the surface and serially dilute the suspension [1].
- Plate the dilutions on agar and incubate to determine the **Total Viable Count (CFU/mL)** of surviving biofilm cells [1].

Mechanism of Action Workflow and Visualization

The combination of **domiphen bromide** with other drugs, particularly miconazole, follows a multi-step mechanism that leads to enhanced cell killing, as depicted below.



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Proposed synergistic mechanism of **domiphen bromide** and miconazole leading to fungal cell death [3].

Key Research Implications and Future Directions

- **Overcoming Azole Resistance:** Domiphen's ability to potentiate azoles like itraconazole against resistant *A. fumigatus* offers a promising strategy to reclaim the efficacy of existing antifungals [4].
- **Broad-Spectrum Potential:** The synergistic effect observed across bacteria (*S. aureus*, *E. coli*) and fungi (*Candida spp.*, *A. fumigatus*) suggests domiphen's mechanism is not pathogen-specific, widening its application [1] [3] [4].
- **Clinical Translation:** The miconazole/**domiphen bromide** combination for vulvovaginal candidiasis is already in Phase 2 clinical trials, demonstrating the commercial and therapeutic viability of this approach [5].

The **domiphen bromide** research is rapidly evolving. For the most current information, you may find it helpful to monitor clinical trial registries and patents in addition to standard scientific databases.

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References

1. The combination of allicin with domiphen is effective ... [pmc.ncbi.nlm.nih.gov]
2. The combination of allicin with domiphen is effective ... [frontiersin.org]
3. Combining Miconazole and Domiphen Bromide Results in ... [pmc.ncbi.nlm.nih.gov]
4. In vitro and in vivo antimicrobial effects of domiphen ... [pmc.ncbi.nlm.nih.gov]
5. Domiphen bromide/miconazole (Hyloris Pharmaceuticals/ ... [synapse.patsnap.com]

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